

Physical Properties of Long-Chain Iodoalkanes: A Technical Guide

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Compound of Interest

Compound Name: 7-(Iodomethyl)pentadecane

Cat. No.: B8196574

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Executive Summary

Long-chain iodoalkanes (

to

and beyond) represent a unique class of alkyl halides where the physicochemical behavior is governed by a competition between the massive, polarizable iodine terminus and the lipophilic hydrocarbon tail. Unlike their shorter homologues, these molecules exhibit solid-state polymorphism, distinct odd-even effects in phase transitions, and surface-active phenomena critical for lipid-based drug delivery systems and self-assembled monolayers (SAMs).

This guide synthesizes the thermodynamic, volumetric, and structural properties of these compounds, providing researchers with the mechanistic insights necessary for their application in high-precision synthetic chemistry and materials science.

Molecular Architecture & Intermolecular Forces

The physical properties of long-chain iodoalkanes are dictated by two primary structural features: the polarizable C–I bond and the conformation of the alkyl chain.

The Iodine Terminus

The iodine atom is large (Van der Waals radius

Å) and highly polarizable (polarizability volume

Å

). This leads to strong London dispersion forces, which are significantly greater than those in fluoro-, chloro-, or bromo-analogues.

- Bond Length: The C–I bond is long (

Å), resulting in a lower bond dissociation energy (

kJ/mol), making these compounds reactive electrophiles but also susceptible to photolytic cleavage.

- Dipole Moment: While the electronegativity difference is small, the long bond length creates a significant dipole moment (

D), facilitating specific solute-solvent interactions.

Chain Conformation

In the solid state, long-chain iodoalkanes predominantly adopt an all-trans (anti-periplanar) zigzag conformation. This maximizes packing efficiency. The iodine atom, being bulkier than the methylene group (

), introduces a perturbation at the chain end, affecting the crystal lattice energy.

Phase Transition Thermodynamics

The melting and boiling points of iodoalkanes follow predictable trends based on molecular weight, but with superimposed fine-structure effects due to crystal packing.

The Odd-Even Effect

A critical phenomenon in the solid-state physics of these compounds is the odd-even effect.^[1]

- Even-numbered chains (e.g., 1-iodododecane, 1-iodohexadecane) pack more efficiently in the crystal lattice because the terminal methyl and iodine groups lie on opposite sides of the chain axis (in the all-trans conformation). This allows for tighter intermolecular interlocking.

- Odd-numbered chains have both termini on the same side, creating a "looser" packing arrangement that lowers the lattice energy and, consequently, the melting point.

Quantitative Data Summary

The following table summarizes key physical data for representative long-chain iodoalkanes. Note the progression in melting point (MP) and density.^[2]^[3]

Compound	Carbon Chain	MW (g/mol)	MP (°C)	BP (°C)	Density (@ 25°C)	Refractive Index
1-Iodododecane		296.23	-3	159 (15 mmHg)	1.201	1.484
1-Iodotetradecane		324.29	23	175 (2 mmHg)	1.125	1.481
1-Iodohexadecane		352.34	22-24	206 (10 mmHg)	1.120	1.480
1-Iodoctadecane		380.39	33-35	195 (2 mmHg)	1.110 (solid)	1.478

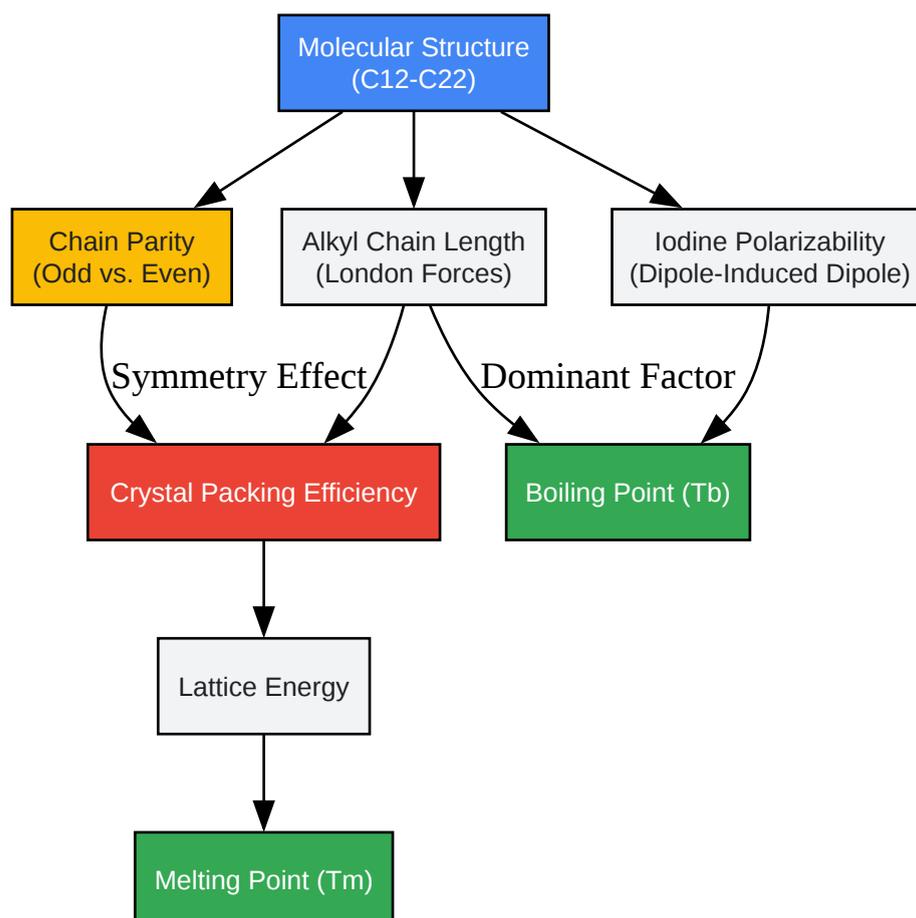
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Note on Density: Unlike short-chain alkyl iodides (which are significantly denser than water, e.g., iodomethane

), the density of long-chain iodoalkanes decreases as the chain length increases. This is because the "dilution" of the heavy iodine atom by the lighter methylene units dominates the volumetric property.

Visualization: Phase Transition Logic

The following diagram illustrates the causal relationship between molecular structure and observed phase transitions.



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Figure 1: Causal pathway linking molecular features to macroscopic thermal properties. Note that Boiling Point is dominated by mass/dispersion forces, while Melting Point is heavily influenced by symmetry-driven packing efficiency.

Solubility & Solvation Behaviors

For drug development applications, understanding the solubility profile is critical. Long-chain iodoalkanes are lipophilic but possess a "soft" polarizable headgroup.

- Water Solubility: Negligible (mg/L). The hydrophobic effect of the long alkyl tail overwhelms the weak dipole interaction of the C-I bond with water.
- Organic Solvents:
 - High Solubility: Dichloromethane, Chloroform, Diethyl ether, THF, Toluene.
 - Moderate Solubility: Ethanol, Methanol (solubility decreases rapidly with chain length).
 - Solvation Mechanism: In non-polar solvents, solvation is driven by entropy (mixing of chains). In polar aprotic solvents, the iodine atom can act as a weak halogen-bond donor.

Experimental Protocols: Purification & Characterization

High-purity samples are essential for accurate physical property measurement. Long-chain iodoalkanes degrade upon exposure to light, releasing free iodine (

), which turns the sample yellow/brown and depresses the melting point.

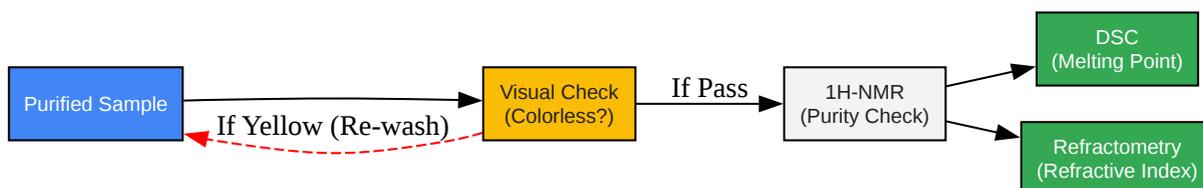
Purification Protocol (Self-Validating)

Objective: Obtain colorless, chemically pure iodoalkane for physical characterization.

- Dissolution: Dissolve the crude iodoalkane in diethyl ether or hexane.
- Wash (Chemical Scavenging): Wash the organic phase with 10% aqueous Sodium Thiosulfate (

-).
- Mechanism:[3][4][5]
 - Validation: The organic layer must turn from brown/yellow to colorless.
 - Wash (Neutralization): Wash with saturated Sodium Bicarbonate () to remove traces of HI.
 - Drying: Dry over anhydrous Magnesium Sulfate ().
 - Concentration: Remove solvent under reduced pressure (Rotary Evaporator). Crucial: Keep bath temperature to prevent thermal degradation.
 - Stabilization: Store over a copper wire or copper turnings.
 - Mechanism:[3][4][5] Copper reacts with any liberated to form insoluble , keeping the bulk liquid colorless.

Characterization Workflow



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Figure 2: Quality control workflow ensuring sample integrity before physical property measurement.

Applications in Research & Development

Lipid-Based Drug Delivery

Long-chain iodoalkanes are primary reagents for alkylating heteroatoms (N, O, S) to attach lipid tails to hydrophilic drugs or polymers.

- Mechanism:

reaction. The iodide is an excellent leaving group, superior to bromide or chloride.
- Use Case: Synthesis of phospholipid analogues or lipophilic prodrugs to enhance cell membrane permeability.

Surface Modification (SAMs)

While thiols are standard for gold surfaces, alkyl iodides are increasingly used for modifying silicon and germanium surfaces via radical mechanisms.

- Process: UV-initiated cleavage of the C–I bond generates an alkyl radical () which reacts directly with surface dangling bonds.

References

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